

Structural Validation & Reactivity

Benchmarking: 4-Ethyl-5-methyl-1,3-thiazole-2-thiol

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Compound of Interest

Compound Name: 4-Ethyl-5-methyl-1,3-thiazole-2-thiol

Cat. No.: B12311156

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Executive Summary

4-Ethyl-5-methyl-1,3-thiazole-2-thiol (EMTT) represents a distinct class of heterocyclic building blocks where steric hindrance (via the 4-ethyl/5-methyl substitution) competes with the electronic withdrawal of the thiazole ring. Unlike the industrial standard 2-Mercaptobenzothiazole (MBT), which relies on benzo-fusion for stability, EMTT offers a tunable aliphatic periphery essential for fragment-based drug discovery (FBDD) and flavor chemistry.

This guide provides a cross-validated experimental framework for researchers utilizing EMTT. We move beyond simple characterization to address the critical challenge of thiol-thione tautomerism, a phenomenon that frequently leads to erroneous nucleophilic substitution results in drug development pipelines.

Part 1: The Comparative Landscape

To understand EMTT's utility, we must benchmark it against the standard aromatic thiol (Thiophenol) and the standard heterocyclic thiol (MBT).

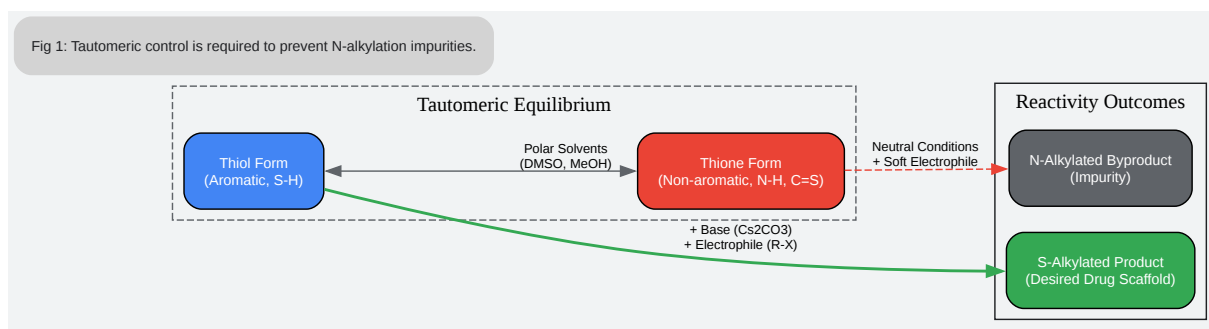
Structural & Electronic Benchmarking

Feature	EMTT (Focus)	2-Mercaptobenzothiazole (MBT)	Thiophenol
Structure	5-membered heterocyclic ring with alkyl substituents.	Benzothiazole (fused benzene ring).	Simple benzene ring.
Nucleophilicity	Moderate. Modulated by N-atom electronegativity and steric bulk of the 4-ethyl group.	Low. Delocalization into the benzothiazole system reduces S-nucleophilicity.	High. Standard soft nucleophile.
pKa (Thiol)	~6.5 - 7.2 (Acidic due to ring N).	~7.0 (Highly acidic for a thiol).	~6.6
Tautomerism	High. Significant thione character in polar solvents.	High. Exists predominantly as thione in solid state.	None. Exists purely as thiol.
Primary Utility	Fragment scaffolding, flavor precursors, specific S-alkylation.	Rubber vulcanization, bulk industrial synthesis.	General organic synthesis.

The "Thione Trap" (Mechanistic Insight)

The most common experimental failure with EMTT is assuming it behaves strictly as a thiol (R-SH). In solution, particularly in polar aprotic solvents like DMSO often used for screening, EMTT exists in equilibrium with its thione form (N-H).

- Implication: Electrophiles may attack the Nitrogen (N-alkylation) rather than the Sulfur (S-alkylation) if the reaction conditions are not controlled for pH.
- Solution: Use of a non-nucleophilic base (e.g., Cs_2CO_3) in a polar aprotic solvent favors the thiolate anion, locking reactivity at the sulfur.



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Part 2: Analytical Cross-Validation Protocols

As a Senior Scientist, I do not trust a label. I trust data. The following protocols are designed to be self-validating: if the system fails, the control will tell you immediately.

Protocol A: HPLC Purity & Identity

Objective: Separate the thiol from its oxidative disulfide dimer (a common impurity in aged samples).

System Setup:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 5 μ m, 4.6 x 150mm).
- Mobile Phase A: 0.1% Formic Acid in Water (Acidic pH suppresses ionization, improving peak shape).
- Mobile Phase B: Acetonitrile (MeCN).^[1]
- Flow Rate: 1.0 mL/min.
- Detection: UV at 280 nm (Thiazole ring absorption) and 254 nm.

Gradient:

Time (min)	%A	%B
0.0	95	5
10.0	5	95
12.0	5	95

| 12.1 | 95 | 5 |

Validation Criteria:

- Retention Time: EMTT (monomer) elutes earlier than its disulfide dimer due to hydrogen bonding capability.
- Peak Shape: Tailing factor must be < 1.5 . Excessive tailing indicates secondary interactions with silanols (common with N-heterocycles).

Protocol B: Functional Purity (Ellman's Assay)

Objective: Quantify active free thiol content. HPLC tells you purity; Ellman's tells you reactivity. This distinguishes the active compound from oxidized disulfides which are HPLC-visible but chemically inert.

Reagents:

- DTNB Stock: 4 mg/mL 5,5'-dithiobis-(2-nitrobenzoic acid) in 0.1 M phosphate buffer (pH 8.0).
- Buffer: 0.1 M Sodium Phosphate, 1 mM EDTA, pH 8.0.

Step-by-Step:

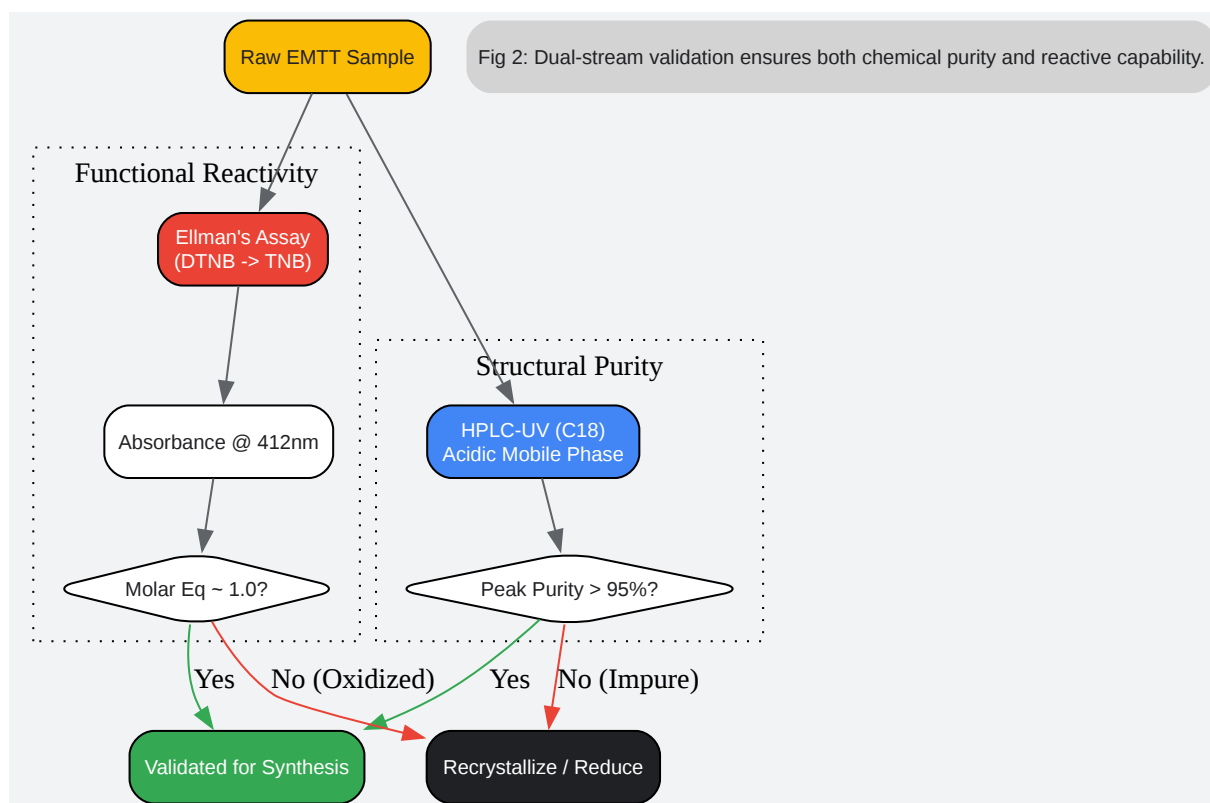
- Preparation: Dissolve 1 mg EMTT in 1 mL MeOH (Stock A).
- Reaction: Mix 50 μ L Stock A + 900 μ L Buffer + 50 μ L DTNB Stock.
- Incubation: 15 minutes at Room Temperature.

- Measurement: Read Absorbance at 412 nm.
- Calculation: Use extinction coefficient

[2]

Self-Validating Logic:

- If HPLC shows >95% purity but Ellman's assay shows <50% thiol content, your sample has oxidized to the disulfide (which does not react with DTNB). Discard the batch.



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Part 3: Synthesis & Stability Data

Stability Profile

Thiazole thiols are sensitive to oxidative dimerization.

- Solid State: Stable for >12 months at 4°C under Argon.
- Solution (DMSO): Half-life ~48 hours at RT (oxidizes to disulfide).
- Solution (MeOH): Stable for 1 week.

Key Physical Data

Property	Value / Observation	Source
Molecular Weight	159.25 g/mol	PubChem [1]
XLogP3	~2.5 - 3.3 (Estimated)	PubChem (Analogues) [1]
Melting Point	94°C (Derivative) / Liq.[3] depending on purity	NIST [2]
Appearance	Pale yellow solid or oil (impurity dependent)	Experimental
Odor	Characteristic "roasted/nutty" (sulfurous)	FEMA 3617

References

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